

# Application Note and Protocol: Metolcarb Residue Analysis in Rice Paddies using Isotope Dilution

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## Compound of Interest

Compound Name: Metolcarb-d3

Cat. No.: B12414777

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## Introduction

Metolcarb is a carbamate insecticide used in rice cultivation to control a variety of pests. The monitoring of its residues in rice paddy components, including soil, water, and rice plants, is crucial for ensuring food safety and assessing environmental impact. Isotope Dilution Mass Spectrometry (IDMS) is a highly accurate and reliable analytical technique for quantifying pesticide residues.<sup>[1]</sup> This method involves the addition of a known amount of an isotopically labeled internal standard of the analyte to the sample at the beginning of the analytical process. The ratio of the native analyte to the labeled standard is measured by mass spectrometry, which corrects for losses during sample preparation and instrumental analysis, thus minimizing matrix effects.<sup>[2]</sup>

This application note provides a detailed protocol for the analysis of metolcarb residues in rice paddy matrices (rice, soil, and water) using a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) extraction method coupled with Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and isotope dilution.

## Experimental Protocols

### Materials and Reagents

- Metolcarb analytical standard
- Isotopically labeled Metolcarb (e.g., **Metolcarb-d3**) internal standard
- Acetonitrile (ACN), LC-MS grade
- Water, LC-MS grade
- Methanol (MeOH)
- Formic acid
- Ammonium formate
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Sodium chloride ( $\text{NaCl}$ )
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (for pigmented samples)
- Syringe filters (0.22  $\mu\text{m}$ )

## Sample Collection and Preparation

### Rice Grains:

- Collect representative rice grain samples from the paddy field.
- Homogenize the rice samples to a fine powder using a high-speed blender.[3]
- Store the homogenized sample at  $-20^{\circ}\text{C}$  until analysis.[4]

### Paddy Soil:

- Collect soil samples from the top 10-15 cm of the rice paddy.

- Air-dry the soil samples, remove any stones and plant debris, and sieve through a 2 mm mesh.
- Store the sieved soil at -20°C prior to extraction.

Paddy Water:

- Collect water samples from the surface of the rice paddy in amber glass bottles.
- Filter the water samples immediately through a 0.45 µm filter to remove suspended particles.  
[\[5\]](#)
- Store the filtered water samples at 4°C and analyze as soon as possible.

## Extraction and Cleanup: Modified QuEChERS Method

This protocol is adapted from established QuEChERS methods for pesticide residue analysis in food and environmental matrices.

- Extraction:
  - Rice/Soil: Weigh 5 g of the homogenized rice or soil sample into a 50 mL centrifuge tube.
  - Water: Take 10 mL of the filtered paddy water in a 50 mL centrifuge tube.
  - Add 10 mL of water to the rice and soil samples.
  - Spike the sample with the isotopically labeled metolcarb internal standard solution.
  - Add 10 mL of acetonitrile.
  - Add the QuEChERS extraction salts (e.g., 4 g MgSO<sub>4</sub> and 1 g NaCl).
  - Cap the tube and shake vigorously for 1 minute.
  - Centrifuge at ≥3000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:

- Transfer an aliquot (e.g., 6 mL) of the upper acetonitrile layer to a 15 mL d-SPE tube.
- The d-SPE tube should contain a mixture of sorbents to remove interfering matrix components. A common composition is 900 mg MgSO<sub>4</sub>, 150 mg PSA, and 150 mg C18. For pigmented rice samples, 50 mg of GCB may be added, though this can lead to the loss of planar pesticides.
- Vortex the d-SPE tube for 1 minute.
- Centrifuge at ≥3000 rpm for 5 minutes.
- Final Extract Preparation:
  - Take an aliquot (e.g., 1 mL) of the cleaned extract and filter it through a 0.22 µm syringe filter into an autosampler vial.
  - The extract is now ready for LC-MS/MS analysis.

## LC-MS/MS Instrumentation and Conditions

The following are typical LC-MS/MS parameters. These should be optimized for the specific instrument being used.

- LC System: High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Column: C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm).
- Mobile Phase:
  - A: Water with 0.1% formic acid and 5 mM ammonium formate.
  - B: Methanol or Acetonitrile with 0.1% formic acid and 5 mM ammonium formate.
- Gradient Elution: A typical gradient starts with a low percentage of organic phase (B), which is gradually increased to elute the analytes.
- Flow Rate: 0.2 - 0.4 mL/min.

- Column Temperature: 40°C.
- Injection Volume: 1 - 5 µL.
- Mass Spectrometer: Triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), positive mode.
- Multiple Reaction Monitoring (MRM): Monitor at least two transitions for both native metolcarb and the isotopically labeled internal standard for quantification and confirmation.

## Data Presentation

The following tables summarize typical performance data for pesticide residue analysis in rice matrices using methods similar to the one described. This data is provided for illustrative purposes, as specific values for metolcarb will need to be determined during method validation.

Table 1: Method Validation Parameters for Pesticide Residue Analysis in Rice

Parameter	Typical Value Range	Reference
Linearity (R <sup>2</sup> )	> 0.99	
Limit of Detection (LOD)	0.002 - 0.01 mg/kg	
Limit of Quantification (LOQ)	0.006 - 0.05 mg/kg	
Recovery	70 - 120%	

| Precision (RSD) | < 20% |

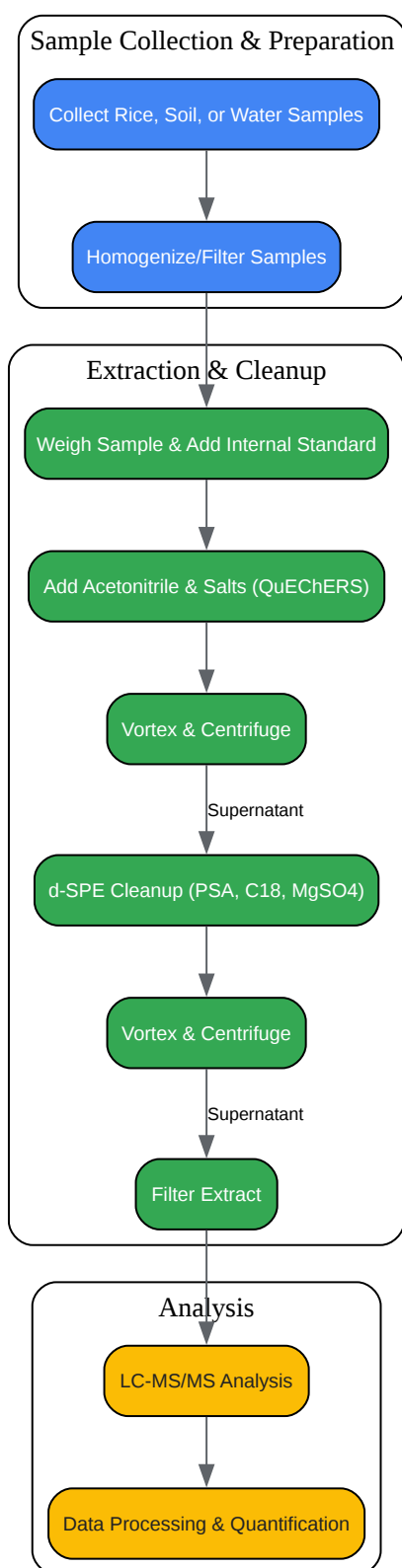
Table 2: Example Quantitative Data for Carbamate Pesticides in Environmental Samples

Pesticide	Matrix	Fortification Level (µg/kg)	Recovery (%)	RSD (%)	Reference
<b>Methiocarb</b>	<b>Surface Water</b>	<b>5</b>	<b>92 ± 7</b>	<b>&lt; 10</b>	
Methiocarb	Surface Water	10	92 ± 7	< 10	
Methiocarb	Surface Water	50	92 ± 7	< 10	
Methiocarb	Surface Water	100	92 ± 7	< 10	
Multi-residue	Rice	10	70 - 120	< 20	

| Multi-residue | Rice | 100 | 70 - 120 | < 20 | |

## Visualizations

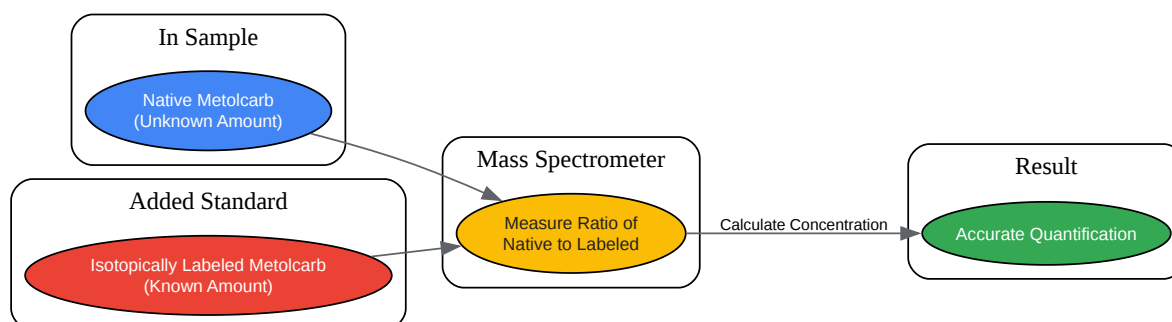
## Experimental Workflow



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Caption: Workflow for Metolcarb Residue Analysis.

## Principle of Isotope Dilution Mass Spectrometry



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Caption: Principle of Isotope Dilution Analysis.

## Conclusion

The described method provides a robust and reliable approach for the determination of metolcarb residues in various rice paddy matrices. The combination of a modified QuEChERS extraction, d-SPE cleanup, and LC-MS/MS analysis with isotope dilution ensures high accuracy, precision, and sensitivity, making it suitable for routine monitoring and regulatory compliance. Method validation should be performed in the user's laboratory to ensure that the performance characteristics meet the specific requirements of the analysis.

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## References

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